

Application Notes and Protocols for DAR-2 Staining in Live-Cell Imaging

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Compound of Interest

Compound Name: *Dar-2*

Cat. No.: *B1357170*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nitric oxide (NO) is a pleiotropic signaling molecule implicated in a vast array of physiological and pathophysiological processes, including vasodilation, neurotransmission, inflammation, and immune responses.[1] Its transient nature and low physiological concentrations present a significant challenge for accurate detection and quantification in living systems.

Diaminorhodamine-2 (**DAR-2**) is a sensitive and specific fluorescent probe designed for the real-time imaging of nitric oxide in living cells. As a member of the diaminorhodamine family of dyes, **DAR-2** offers distinct advantages for live-cell imaging, including enhanced photostability and a favorable pH tolerance range compared to fluorescein-based probes.

These application notes provide a comprehensive guide to the use of **DAR-2** for live-cell imaging of nitric oxide. Detailed protocols for cell staining, quantitative data summarizing the probe's properties, and a visual representation of a key signaling pathway leading to NO production are included to facilitate the integration of this powerful tool into your research and drug discovery workflows.

Principle of Detection

The cell-permeable acetoxymethyl (AM) ester form of **DAR-2** readily diffuses across the plasma membrane of live cells. Once inside, intracellular esterases cleave the AM ester groups, trapping the now membrane-impermeant **DAR-2** molecule within the cell. In the

presence of nitric oxide and oxygen, the non-fluorescent **DAR-2** is converted into a highly fluorescent triazole derivative.^{[2][3]} This reaction forms the basis for the detection and quantification of intracellular NO, where the resulting fluorescence intensity is directly proportional to the amount of NO produced.

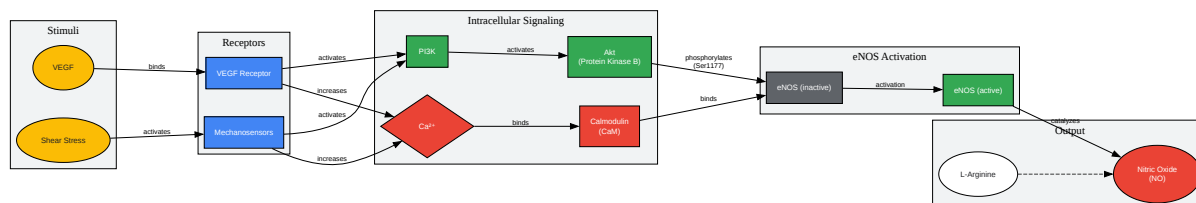
Data Presentation

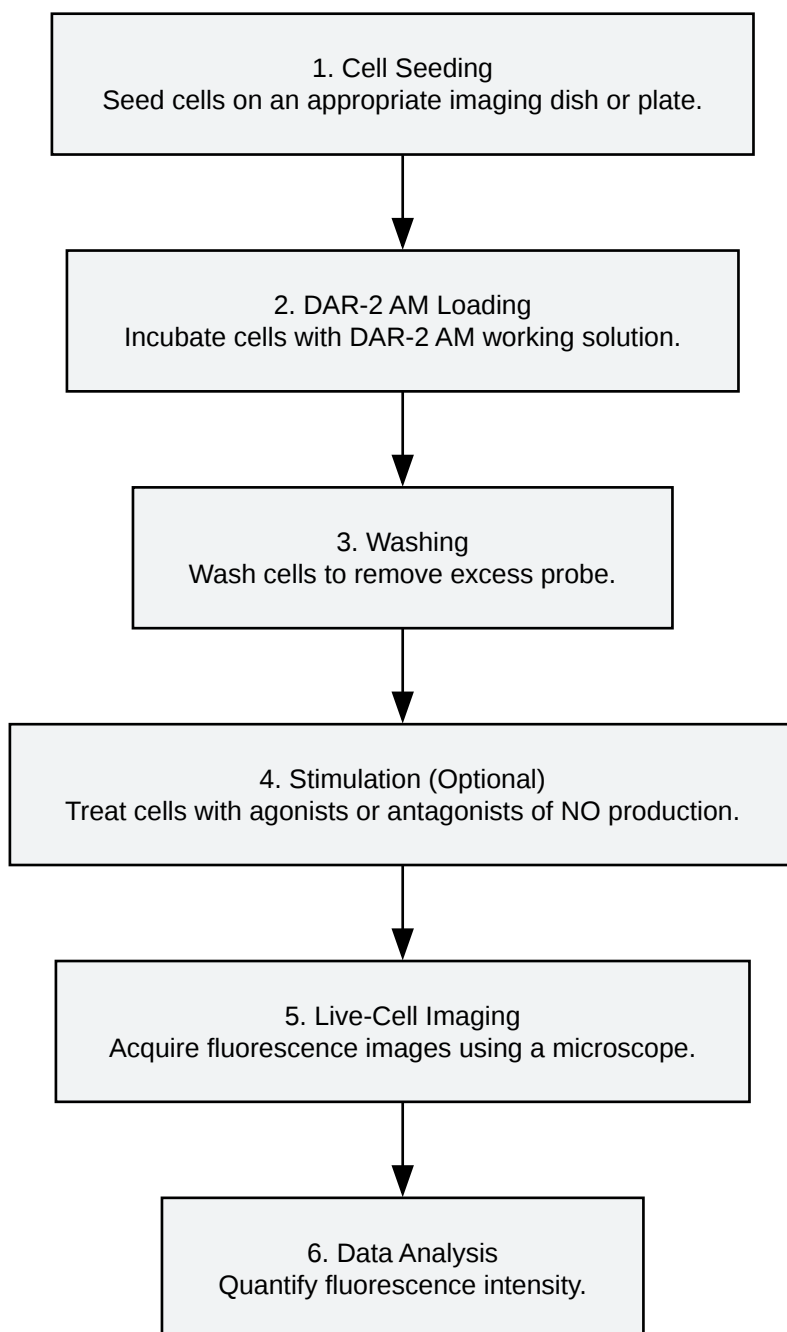
The following table summarizes the key specifications and performance characteristics of **DAR-2**, providing a direct comparison with the commonly used fluorescein-based NO probe, DAF-2.

Feature	DAR-2	DAF-2	Reference(s)
Excitation Wavelength (max)	562 nm	491 nm	
Emission Wavelength (max)	579 nm	513 nm	
Form	Powder	Powder	
Molecular Weight	472.58 g/mol	446.41 g/mol	
Purity	>97%	>98%	
pH Sensitivity	Stable over a wide pH range (pH 4-12)	Optimal in neutral to slightly alkaline range	
Photostability	More photostable than fluorescein-based probes	Less photostable	
Cell Permeability	Yes (as AM ester)	Yes (as diacetate)	[3]
Detection Limit	In the nanomolar range	~5 nM	

Signaling Pathway: Endothelial Nitric Oxide Synthase (eNOS) Activation

A primary source of nitric oxide in the vasculature is the enzymatic activity of endothelial nitric oxide synthase (eNOS). The following diagram illustrates the key signaling events leading to eNOS activation and subsequent NO production. Various stimuli, including vascular endothelial growth factor (VEGF) and shear stress from blood flow, can initiate this cascade.^[4]





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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. geneglobe.qiagen.com [geneglobe.qiagen.com]
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